

(R)-Linezolid: An In-depth Technical Guide to Solubility and Stability Profiling

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Compound of Interest

Compound Name: (R)-Linezolid

CAS No.: 872992-20-6

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Introduction

Linezolid, an oxazolidinone-class antibiotic, represents a critical therapeutic option for treating infections caused by multi-drug resistant Gram-positive bacteria, including streptococci, vancomycin-resistant enterococci (VRE), and methicillin-resistant *Staphylococcus aureus* (MRSA).[1] Its efficacy is intrinsically linked to its bioavailability, which is heavily influenced by its physicochemical properties, primarily solubility and stability. This guide provides a comprehensive framework for the systematic evaluation of **(R)-Linezolid**'s solubility and stability, crucial parameters that govern its formulation development, manufacturing, storage, and ultimately, its clinical performance. As the enantiomerically pure form, understanding the specific behavior of **(R)-Linezolid** is paramount for ensuring drug product quality and therapeutic consistency.

This document moves beyond a simple recitation of protocols. It delves into the scientific rationale behind the experimental designs, emphasizing a self-validating approach to data generation. By integrating established analytical methodologies with insights into the molecular

behavior of **(R)-Linezolid**, this guide aims to equip researchers with the necessary tools to conduct robust and reliable physicochemical profiling.

Physicochemical Properties of (R)-Linezolid: A Foundation for Profiling

A thorough understanding of the inherent physicochemical properties of **(R)-Linezolid** is the cornerstone of any solubility and stability investigation.

Property	Value	Significance for Solubility & Stability
Chemical Name	N-[[[S)-3-(3-Fluoro-4-morpholinophenyl)-2-oxo-5-oxazolidinyl] methyl] acetamide[2]	The structure contains an oxazolidinone ring and other functional groups susceptible to hydrolysis and oxidation.[3][4]
Molecular Formula	C ₁₆ H ₂₀ FN ₃ O ₄ [2][5]	Influences molecular weight and solvation properties.
Molecular Weight	337.35 g/mol [5][6]	A key parameter for quantitative analysis.
pKa	~1.8 (weak base)[7]	The low pKa indicates Linezolid is not ionized in aqueous media with a pH above 4, suggesting pH-independent solubility in the physiological range.[7] However, extreme pH can catalyze degradation.[8]
Log P	-0.55 - 0.9[1][5]	Indicates moderate lipophilicity, suggesting a balance between aqueous and lipid solubility.
Aqueous Solubility	~3 mg/mL[1][7]	This moderate solubility is a critical factor for oral bioavailability.

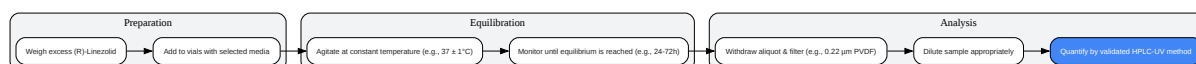
(R)-Linezolid Solubility Profiling: A Multi-faceted Approach

The solubility of an active pharmaceutical ingredient (API) dictates its dissolution rate and subsequent absorption. A comprehensive solubility profile for **(R)-Linezolid** should be established across a range of physiologically and pharmaceutically relevant media.

Equilibrium Solubility Determination

The shake-flask method is the recommended "gold standard" for determining equilibrium solubility due to its simplicity and reliability.[9][10]

Experimental Workflow: Equilibrium Solubility



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Caption: Workflow for equilibrium solubility determination.

Step-by-Step Protocol:

- **Preparation:** Add an excess amount of **(R)-Linezolid** to vials containing the test medium. The WHO recommends determining the pH-solubility profile over a pH range of 1.2–6.8, using at least three pH conditions (e.g., pH 1.2, 4.5, and 6.8).[9] The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
- **Equilibration:** Seal the vials and agitate them in a temperature-controlled shaker bath at 37 ± 1 °C to simulate physiological conditions.[9] Periodically sample the supernatant to determine when equilibrium is reached (i.e., when consecutive measurements are consistent, often between 24-72 hours).[9]
- **Sampling and Analysis:** Once equilibrium is established, carefully withdraw an aliquot of the supernatant. Immediately filter the sample through a chemically inert syringe filter (e.g., 0.22 µm PVDF) to remove undissolved solids.[11]
- **Quantification:** Accurately dilute the filtrate with a suitable mobile phase and quantify the concentration of **(R)-Linezolid** using a validated High-Performance Liquid Chromatography (HPLC) method with UV detection.[12][13]

Rationale for Method Selection:

- HPLC-UV: This method offers high specificity, sensitivity, and accuracy for the quantification of **(R)-Linezolid**, allowing for reliable determination of its concentration in various media. A well-developed HPLC method can also separate the parent drug from any potential degradants, ensuring that only the intact drug is quantified.[\[14\]](#)[\[15\]](#)

Biorelevant Media Solubility

To better predict in vivo performance, solubility should also be assessed in biorelevant media that mimic the composition of gastrointestinal fluids.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Fasted State Simulated Intestinal Fluid (FaSSIF): Simulates the conditions in the small intestine on an empty stomach (pH ~6.5).[\[16\]](#)[\[17\]](#)
- Fed State Simulated Intestinal Fluid (FeSSIF): Simulates the conditions in the small intestine after a meal (pH ~5.0), which is important for understanding potential food effects on drug absorption.[\[16\]](#)[\[17\]](#)

The experimental procedure is identical to the equilibrium solubility protocol, with the substitution of biorelevant media for simple buffers.[\[11\]](#) These media contain physiological surfactants like bile salts and lecithin that can enhance the solubility of lipophilic drugs.[\[16\]](#)[\[18\]](#)

(R)-Linezolid Stability Profiling: Unveiling Degradation Pathways

Stability testing is essential to determine the intrinsic stability of the drug substance and to identify potential degradation products. Forced degradation studies, as outlined in the International Council for Harmonisation (ICH) guideline Q1A(R2), are a critical component of this process.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Forced Degradation Studies

These studies involve subjecting **(R)-Linezolid** to stress conditions more severe than those it would likely encounter during manufacturing, storage, or clinical use.[\[23\]](#) The goal is to accelerate degradation to identify potential degradation products and pathways.

- Acidic Hydrolysis: Dilute the stock solution with 0.1 N HCl and heat. Studies show Linezolid has minimal degradation in acidic conditions.[8]
- Basic Hydrolysis: Dilute the stock solution with 0.1 N NaOH and heat. Linezolid is known to degrade significantly under alkaline conditions, with complete degradation possible within an hour in 0.1 M NaOH.[8][25] This involves the opening of the oxazolidinone ring.[25]
- Oxidative Degradation: Treat the stock solution with a solution of hydrogen peroxide (e.g., 3-6%) at room temperature.[4][23] The morpholine ring is susceptible to oxidation.[3]
- Thermal Degradation: Expose both the solid drug substance and a solution to dry heat (e.g., 70 °C).[23][26]
- Photostability: Expose the drug substance and a solution to light as specified in ICH Q1B.[19] A control sample should be protected from light.
- Time-Point Sampling: Withdraw samples at appropriate time intervals.
- Sample Treatment: Neutralize acidic and basic samples before analysis.
- Analysis: Analyze all samples using a validated stability-indicating HPLC method. This method must be capable of separating the intact **(R)-Linezolid** from all process-related impurities and degradation products.[19][23]

Development of a Stability-Indicating HPLC Method

A crucial aspect of stability profiling is the use of a validated stability-indicating analytical method.[15][24][27]

Key Method Characteristics:

- Specificity: The ability to resolve the **(R)-Linezolid** peak from all potential degradant peaks. This is often achieved using a photodiode array (PDA) detector to assess peak purity.[19]
- Accuracy and Precision: The method must provide accurate and reproducible results.[14]

- Linearity and Range: The method should demonstrate a linear response over a defined concentration range.[14][15]
- Sensitivity: The limits of detection (LOD) and quantification (LOQ) for both **(R)-Linezolid** and its degradants should be established.[27]

Typical HPLC Parameters for **(R)-Linezolid**:

- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 μ m).[23][27]
- Mobile Phase: A mixture of an aqueous buffer and an organic solvent like methanol or acetonitrile (e.g., methanol:water 70:30 v/v).[24]
- Flow Rate: 1.0 - 1.5 mL/min.[15][28]
- Detection: UV at a wavelength where **(R)-Linezolid** has significant absorbance (e.g., 251-258 nm).[2][24][26][28]
- Column Temperature: Controlled at a constant temperature (e.g., 30-40 °C).[24][27]

Data Interpretation and Reporting

Solubility Data

Solubility data should be reported in mg/mL or μ g/mL at each specified temperature and for each medium.

Example Data Table: **(R)-Linezolid** Equilibrium Solubility

Medium	Temperature (°C)	Solubility (mg/mL)
Purified Water	37	[Insert experimental value]
0.1 N HCl (pH 1.2)	37	[Insert experimental value]
pH 4.5 Acetate Buffer	37	[Insert experimental value]
pH 6.8 Phosphate Buffer	37	[Insert experimental value]
FaSSIF	37	[Insert experimental value]
FeSSIF	37	[Insert experimental value]

Stability Data

Stability data from forced degradation studies should be presented clearly, indicating the percentage of degradation and the formation of any major degradants.

Example Data Table: **(R)-Linezolid** Forced Degradation Summary

Stress Condition	Duration	Assay of (R)-Linezolid (%)	Major Degradant(s) (Area %)	Mass Balance (%)
0.1 N HCl, 60°C	24 h	[Value]	[Peak RRT, Area %]	[Value]
0.1 N NaOH, 60°C	8 h	[Value]	[Peak RRT, Area %]	[Value]
6% H ₂ O ₂ , RT	24 h	[Value]	[Peak RRT, Area %]	[Value]
Dry Heat, 70°C	72 h	[Value]	[Peak RRT, Area %]	[Value]
Photolytic (ICH Q1B)	-	[Value]	[Peak RRT, Area %]	[Value]

Mass Balance: A critical component of a self-validating study is the mass balance calculation. The sum of the assay of the parent drug and the levels of all degradation products should ideally be close to 100%, indicating that all significant degradation products have been detected.

Conclusion

The systematic profiling of **(R)-Linezolid**'s solubility and stability is a non-negotiable step in its development pathway. The methodologies and rationales presented in this guide provide a robust framework for generating high-quality, reliable data. This data is fundamental for informed decision-making in formulation design, manufacturing process control, and the establishment of appropriate storage conditions and shelf-life for the final drug product. A thorough understanding of these core physicochemical properties ultimately underpins the delivery of a safe, effective, and stable therapeutic agent to patients.

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